

Application Notes and Protocols for NCGC84 Administration in Rodent Models

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the administration of NCGC84 (also known as NCGC00185684), a novel and potent Neuropeptide S (NPS) receptor antagonist, in rodent models. The following sections detail the administration, dosage, and available data for this compound in rats. Currently, specific dosage and administration data for mice are limited in the available literature.

Overview of NCGC84

NCGC84 is a brain-penetrant antagonist of the Neuropeptide S receptor (NPSR). It has been utilized in preclinical studies to investigate the role of the NPS system in various physiological and pathological processes, including alcohol-seeking behavior. Its mechanism of action involves blocking the NPS-induced phosphorylation of the extracellular signal-regulated kinase (ERK) in key brain regions like the central amygdala.

Quantitative Data Summary

The following table summarizes the known quantitative data for NCGC84 administration in rodent models based on available literature.



Paramete r	Rodent Model	Administr ation Route	Dosage	Vehicle	Purpose of Study	Referenc e
Dosage	Rat	Intraperiton eal (i.p.)	1 mg/kg	10% Solutol, 10% N,N- dimethylac etamide, and 80% 10 mM PBS, pH 7.4	Alcohol self- administrati on	[1]

Experimental Protocols Preparation of NCGC84 Formulation for In Vivo Administration

This protocol describes the preparation of NCGC84 for intraperitoneal injection in rats.

Materials:

- NCGC84 compound
- Solutol® HS 15
- N,N-dimethylacetamide (DMA)
- Phosphate-buffered saline (PBS), 10 mM, pH 7.4
- Sonicator
- Sterile vials
- Syringes and needles for administration

Procedure:



- Weigh the required amount of NCGC84 based on the desired final concentration and volume.
- Prepare the vehicle solution by mixing 10% Solutol, 10% N,N-dimethylacetamide, and 80% 10 mM PBS (pH 7.4). For example, to prepare 10 mL of the vehicle, mix 1 mL of Solutol, 1 mL of DMA, and 8 mL of 10 mM PBS.
- Add the weighed NCGC84 to the vehicle solution.
- Sonicate the mixture for a minimum of 2 minutes to ensure complete dissolution of the compound.[1]
- Visually inspect the solution to ensure there are no visible particles.
- The final solution is ready for administration.

Intraperitoneal (i.p.) Administration Protocol in Rats

This protocol details the procedure for administering NCGC84 via intraperitoneal injection in rats.

Materials:

- Prepared NCGC84 formulation
- Rat restraint device (if necessary)
- Appropriately sized sterile syringes and needles (e.g., 23-25 gauge)
- 70% ethanol for disinfection

Procedure:

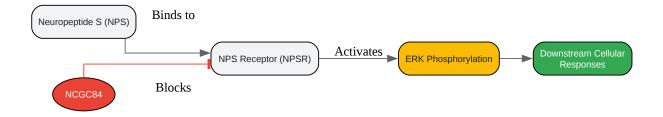
- Gently restrain the rat. The animal should be positioned to expose the lower abdominal quadrants.
- Identify the injection site in the lower right or left abdominal quadrant, avoiding the midline to prevent injury to the bladder and cecum.



- Swab the injection site with 70% ethanol.
- Insert the needle at a 30-40 degree angle into the peritoneal cavity.
- Gently aspirate to ensure that a blood vessel or organ has not been punctured. If blood or any fluid appears in the syringe, withdraw the needle and select a new injection site.
- Inject the NCGC84 solution at a steady rate. The volume to be injected should be calculated based on the animal's body weight to achieve the desired dose (e.g., 1 ml/kg for the 1 mg/kg dose).[1]
- Withdraw the needle and return the animal to its cage.
- Monitor the animal for any adverse reactions following the injection.

Signaling Pathway and Experimental Workflow Diagrams

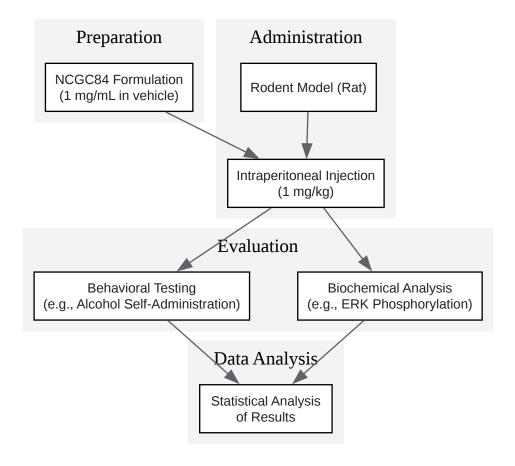
The following diagrams illustrate the mechanism of action of NCGC84 and a typical experimental workflow for its in vivo evaluation.



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Caption: Mechanism of action of NCGC84 as an NPSR antagonist.





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Caption: General experimental workflow for in vivo studies with NCGC84.

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References

- 1. A Role for Neuropeptide S in Alcohol and Cocaine Seeking PMC [pmc.ncbi.nlm.nih.gov]
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